

A Comprehensive Safety and Handling Guide for tert-butyl (6-aminohexyl)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *NH₂-C₆-NH-Boc*

Cat. No.: *B023355*

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For Researchers, Scientists, and Drug Development Professionals

This technical document provides a detailed overview of the safety, handling, and toxicological information for tert-butyl (6-aminohexyl)carbamate (CAS No. 51857-17-1). The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive resource for laboratory and drug development settings.

Chemical Identification and Properties

tert-Butyl (6-aminohexyl)carbamate, also known as N-Boc-1,6-diaminohexane, is a commonly used reagent for introducing a C6-spacer arm in organic synthesis.^{[1][2]} Its bifunctional nature, possessing both a primary amine and a Boc-protected amine, makes it a valuable building block in the development of various molecules, including therapeutics and functionalized materials.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	51857-17-1 ^[3]
Molecular Formula	C ₁₁ H ₂₄ N ₂ O ₂ ^[1]
Molecular Weight	216.32 g/mol ^[3]

| Synonyms | N-Boc-1,6-diaminohexane, tert-Butyl N-(6-aminohexyl)carbamate, N-(tert-Butoxycarbonyl)-1,6-diaminohexane[4] |

Table 2: Physical and Chemical Properties

Property	Value	Citation(s)
Physical State	Off-white solid or colorless to yellow clear liquid.	[4][5]
Density	0.965 g/mL at 20 °C	[2][5]
Boiling Point	106-110 °C at 0.3 mmHg	[4][5]
Flash Point	125 °C (257 °F) - closed cup	[2][5]
Refractive Index	n _{20/D} 1.462	[2][5]
Vapor Pressure	0.000233 mmHg at 25 °C	[4]
Solubility	Soluble in dichloromethane and ethyl acetate.	[1][4]

| Melting Point | 162-164 °C (for hydrochloride salt) | |

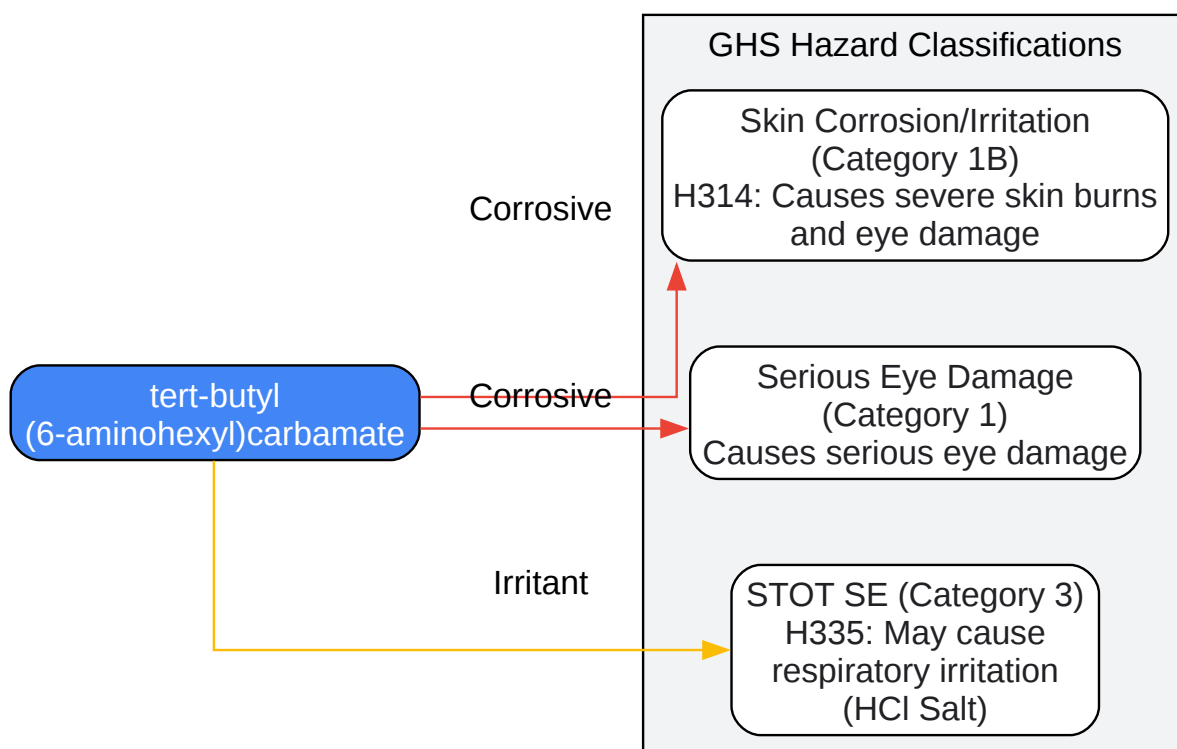
Hazard Identification and GHS Classification

This chemical is classified as hazardous. The primary hazards are associated with its corrosive nature.[3] The GHS classification indicates that it can cause severe skin burns and eye damage.[3][5] The hydrochloride salt is noted to cause skin and serious eye irritation.[6][7]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Citation(s)
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage	[3][5]
Serious Eye Damage / Irritation	1	H314: Causes severe skin burns and eye damage	[2][3]

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation (for hydrochloride salt) |[6][7] |



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Caption: GHS Hazard Identification for tert-butyl (6-aminohexyl)carbamate.

Experimental Safety Protocols

While specific toxicological studies for this compound are not fully detailed in publicly available literature, the hazard classifications are determined by standard experimental protocols.[8] The following outlines the general methodologies for assessing the key hazards identified.

Experimental Protocol: Skin Corrosion/Irritation Assessment (Based on OECD Guideline 404)

- **Objective:** To determine the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.
- **Methodology:** A small amount of the test substance (approx. 0.5 g or 0.5 mL) is applied directly to a shaved area of the skin of a test animal (typically an albino rabbit).
- **Observation:** The application site is covered with a gauze patch for a set exposure period (e.g., 4 hours). After this period, the patch is removed, and the skin is observed and graded for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).
- **Classification:** The severity and reversibility of the observed skin reactions determine the classification. Severe, irreversible damage leads to a "Corrosive" classification, while reversible damage is classified as "Irritant."

Experimental Protocol: Flash Point Determination (Closed-Cup Method)

- **Objective:** To determine the lowest temperature at which a liquid's vapor will ignite when an ignition source is introduced.
- **Methodology:** A sample of the substance is placed in a closed cup apparatus and slowly heated. The temperature of the sample is continuously monitored.
- **Procedure:** At regular temperature intervals, an ignition source (such as a small flame) is introduced into the vapor space above the liquid.
- **Result:** The flash point is the lowest temperature at which a "flash" is observed. For tert-butyl (6-aminohexyl)carbamate, this is reported as 125 °C.[2][5]

Safe Handling and Personal Protective Equipment (PPE)

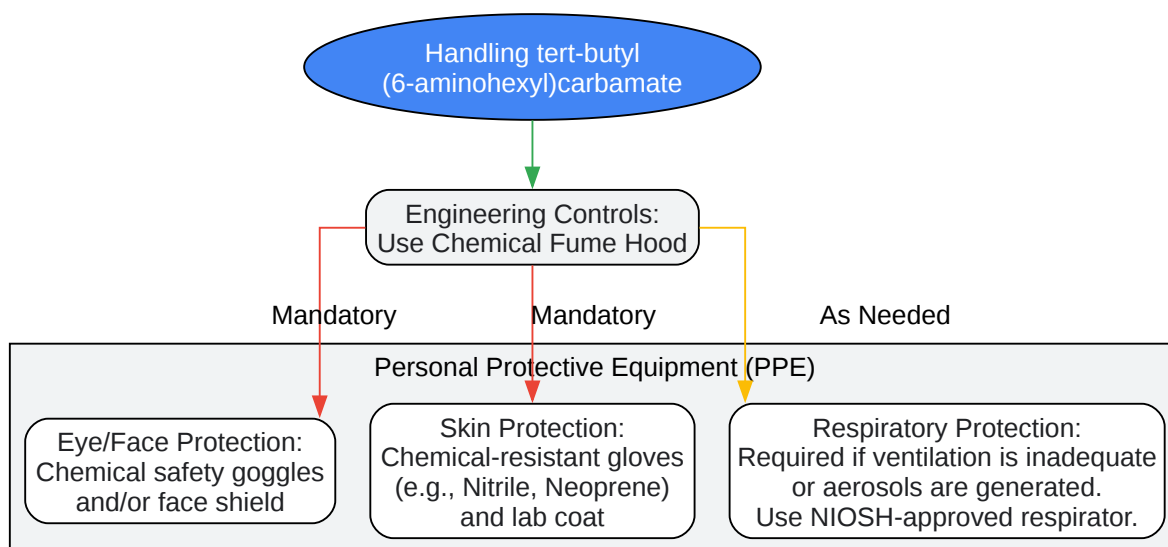
Given its corrosive nature, strict adherence to safety protocols is mandatory when handling this compound.

Handling:

- Always handle in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#)
- Avoid the formation of dust or aerosols.[\[8\]](#)
- Prevent contact with skin, eyes, and clothing. Do not breathe vapors or mist.[\[10\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a dry, cool, and well-ventilated place.[\[8\]](#)
- Keep the container tightly closed and store under an inert atmosphere.[\[9\]](#)[\[10\]](#)
- Store in a designated corrosives area and keep locked up.[\[7\]](#)[\[10\]](#)
- Incompatible materials include strong oxidizing agents and strong acids.[\[9\]](#)



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Caption: Recommended PPE and Engineering Controls Workflow.

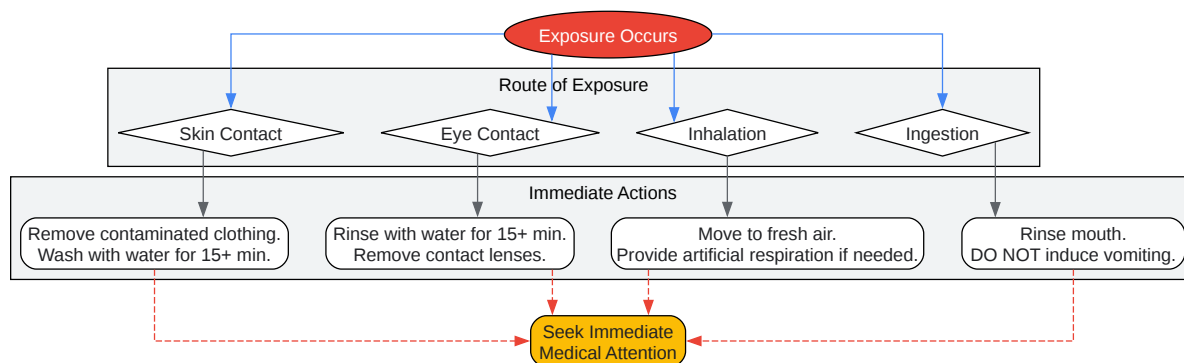
First Aid and Emergency Procedures

Immediate action is critical in case of accidental exposure. Ensure eyewash stations and safety showers are readily accessible.[9]

Table 4: First Aid Measures

Exposure Route	First Aid Instructions	Citation(s)
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[8] [10]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.	[8] [10]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.	[7] [10]

| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately. [\[8\]](#)[\[10\]](#) |



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Caption: First Aid Workflow for Accidental Exposure.

Fire and Reactivity Data

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[8]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases and vapors. [8]
- Hazardous Combustion Products: Combustion may produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[8] The hydrochloride salt may also produce hydrogen chloride gas.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Stability and Reactivity:

- Reactivity: No hazardous reactions are expected under normal processing.[7]
- Chemical Stability: The product is stable under normal conditions of use and storage.[7]
- Conditions to Avoid: Incompatible products, excess heat, and dust formation.[9]
- Incompatible Materials: Strong oxidizing agents and strong acids.[9]

Toxicological and Ecological Information

Toxicological Information:

- The toxicological properties of tert-butyl (6-aminohexyl)carbamate have not been fully investigated.[7][8]
- The primary health effect identified is its corrosive nature, causing severe burns to the skin and eyes upon contact.[3][10]

Ecological Information:

- Ecotoxicity data is not readily available. It is advised to prevent the chemical from entering drains or the environment.[7][10]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and ensure that a thorough risk assessment is conducted for your specific application.

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- To cite this document: BenchChem. [A Comprehensive Safety and Handling Guide for tert-butyl (6-aminohexyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023355#tert-butyl-6-aminohexyl-carbamate-safety-data-sheet]

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